

Sennheiser HD 800 / HD 800 S Technical Support Center

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Compound of Interest

Compound Name: **HD-800**

Cat. No.: **B1192844**

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Welcome to the technical support center for the Sennheiser HD 800 and HD 800 S headphones. This resource is designed for audio engineers, audiophiles, and professional users who seek detailed technical information, troubleshooting guidance, and in-depth answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What are the key technical differences between the HD 800 and the HD 800 S?

The HD 800 S is an updated version of the HD 800, featuring an acoustic absorber to address the treble peak that some users found fatiguing in the original HD 800.^[1] This results in a smoother treble response and a perceived increase in bass presence.^[1] While both models share the same 56mm ring radiator transducer, the HD 800 S is tuned for a slightly warmer and more balanced sound signature.^[2]

Q2: Why is a dedicated headphone amplifier recommended for the HD 800 / HD 800 S?

The HD 800 and HD 800 S have a high impedance of 300 Ohms and a sensitivity of 102 dB/1Vrms.^{[3][4][5]} A dedicated amplifier is necessary to provide sufficient voltage to drive the headphones to their full potential, ensuring optimal dynamic range, clarity, and bass response.^{[3][6][7]} Insufficient power can result in a thin sound, lack of bass, and an overall underwhelming listening experience.

Q3: What is "listening fatigue" and how does it relate to the HD 800?

Listening fatigue is the sensation of tiredness or discomfort in the ears after prolonged listening sessions.[\[8\]](#) The original HD 800 was known to cause listening fatigue in some users due to a prominent peak in its frequency response around 6kHz.[\[9\]](#)[\[10\]](#) This brightness could be perceived as harshness over time.[\[10\]](#) The HD 800 S was designed to mitigate this with its absorber technology.[\[1\]](#)

Q4: Can I use the HD 800 / HD 800 S for gaming or office work?

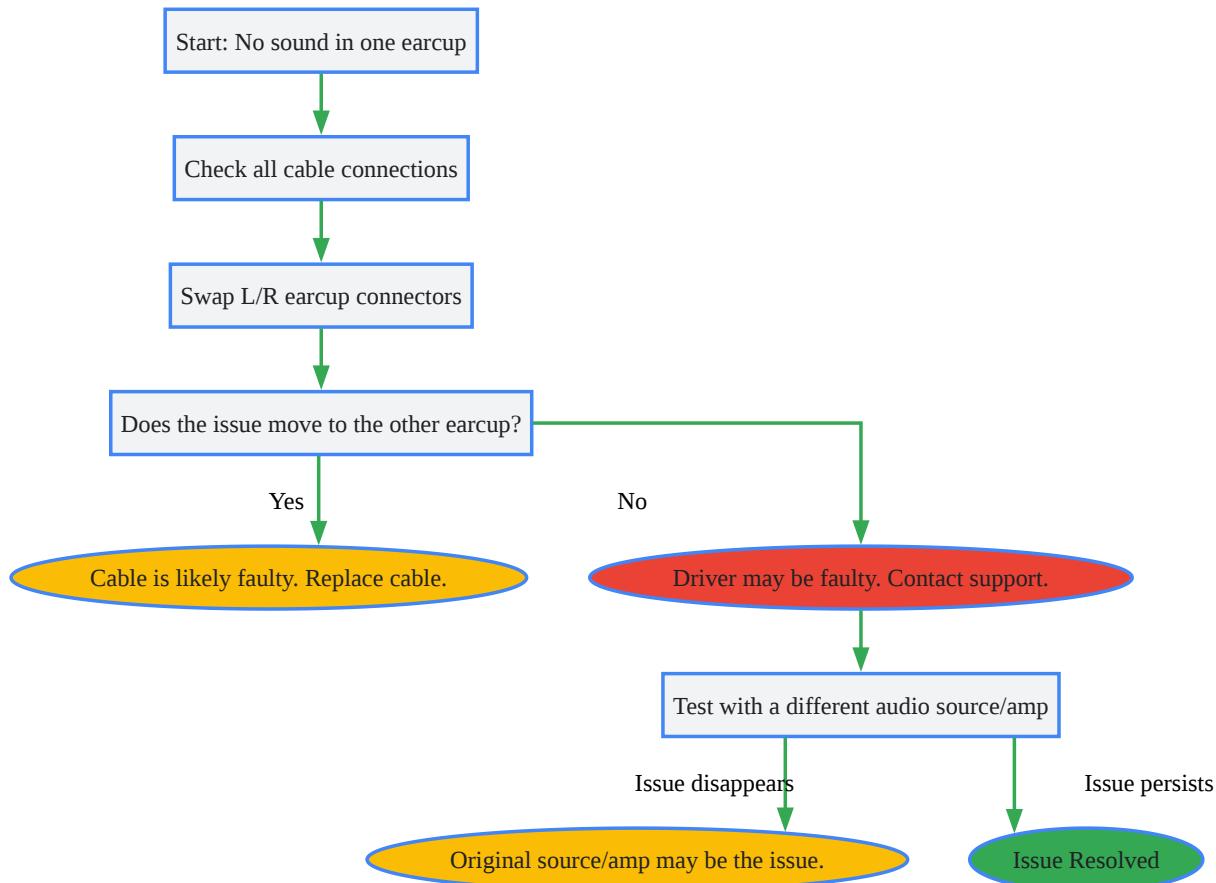
While physically comfortable for long sessions due to their large earcups and light weight, the open-back design of the HD 800 and HD 800 S makes them less than ideal for typical office environments or gaming.[\[11\]](#) The open-back design provides a wide and natural soundstage but does not isolate the listener from external noise and also leaks sound to the surrounding environment.[\[11\]](#)

Troubleshooting Guides

Issue: No Sound from One Earcup

This is a common issue that can often be resolved with simple troubleshooting steps.

- Check Cable Connections: Ensure the proprietary connectors are securely pushed into the earcups and that the 1/4" or 4.4mm plug is firmly connected to your amplifier.
- Swap Left and Right Connectors: The cables are detachable and can be swapped between the left and right earcups. If the silent channel switches to the other side, the issue is with the cable. If it remains on the same side, the problem may be with the headphone driver.[\[12\]](#)[\[13\]](#)
- Test with a Different Source/Amplifier: Connect your headphones to a different audio source and amplifier to rule out issues with your audio chain.
- Inspect the Cable: Check the cable for any visible signs of damage. A short in the cable can cause one channel to cut out.[\[12\]](#)



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Troubleshooting workflow for one-sided audio loss.

Issue: Sibilant or Bright Treble (Primarily HD 800)

The original HD 800 can exhibit a treble peak that some find overly bright.

- Amplifier Pairing: Tube amplifiers are often recommended to pair with the HD 800 as they can add warmth and smooth out the treble response.[14][15]
- Equalization (EQ): A common solution is to use a parametric equalizer to reduce the frequency peak around 6kHz. This can significantly reduce the perception of brightness without sacrificing detail.[9]
- "SuperDupont Resonator" (SDR) Mod: This is a popular DIY modification that involves placing a small piece of specific foam-like material inside the earcup to act as a resonator, similar to the technology in the HD 800 S.[16][17][18] This mod aims to tame the 6kHz peak.

Technical Specifications

Specification	Sennheiser HD 800	Sennheiser HD 800 S
Transducer Principle	Dynamic, open-back	Dynamic, open-back with absorber technology
Driver Size	56 mm Ring Radiator	56 mm Ring Radiator
Frequency Response	6 - 51,000 Hz (-10 dB)	4 - 51,000 Hz (-10 dB)
Impedance	300 Ohms	300 Ohms
Sound Pressure Level (SPL)	102 dB (1 Vrms)	102 dB (1 Vrms)
Total Harmonic Distortion (THD)	≤0.02 % (1 kHz, 1 Vrms)	< 0.02 % (1 kHz, 1 Vrms)
Weight (without cable)	330 g	330 g
Connector	1/4" (6.3 mm) stereo	1/4" (6.3 mm) stereo & Balanced 4.4 mm Pentaconn

Specifications sourced from Sennheiser and various technical reviews.[3][4][19][20][21]

Audio Signal Path

For optimal performance, the HD 800 / HD 800 S should be part of a high-quality audio chain.

Recommended audio signal path for the HD 800 / HD 800 S.

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